

Spectroscopic and Synthetic Overview of N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide

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Compound of Interest

Compound Name: *N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide*

Cat. No.: *B111670*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide, also known as N-(6-aminopyridin-2-yl)pivalamide, is a chemical compound with the CAS number 132784-74-8. Its molecular formula is $C_{10}H_{15}N_3O$, and it has a molecular weight of 193.25 g/mol. This document aims to provide a technical guide to the available spectroscopic and synthetic information for this compound. However, a comprehensive search of publicly accessible scientific databases and literature has revealed a significant lack of detailed, experimentally-derived spectroscopic data and specific synthesis protocols.

While the compound is commercially available, indicating its successful synthesis and characterization by suppliers, the primary spectral data (1H NMR, ^{13}C NMR, IR, and Mass Spectrometry) and detailed experimental procedures are not published in accessible literature. This guide, therefore, summarizes the available information and outlines a general synthetic approach based on related chemistry.

Chemical Properties

A summary of the basic chemical properties for **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide** is provided below.

Property	Value	Reference
CAS Number	132784-74-8	
Molecular Formula	C ₁₀ H ₁₅ N ₃ O	
Molecular Weight	193.25 g/mol	
Physical Form	Solid	
Melting Point	146 - 148 °C	

Spectroscopic Data

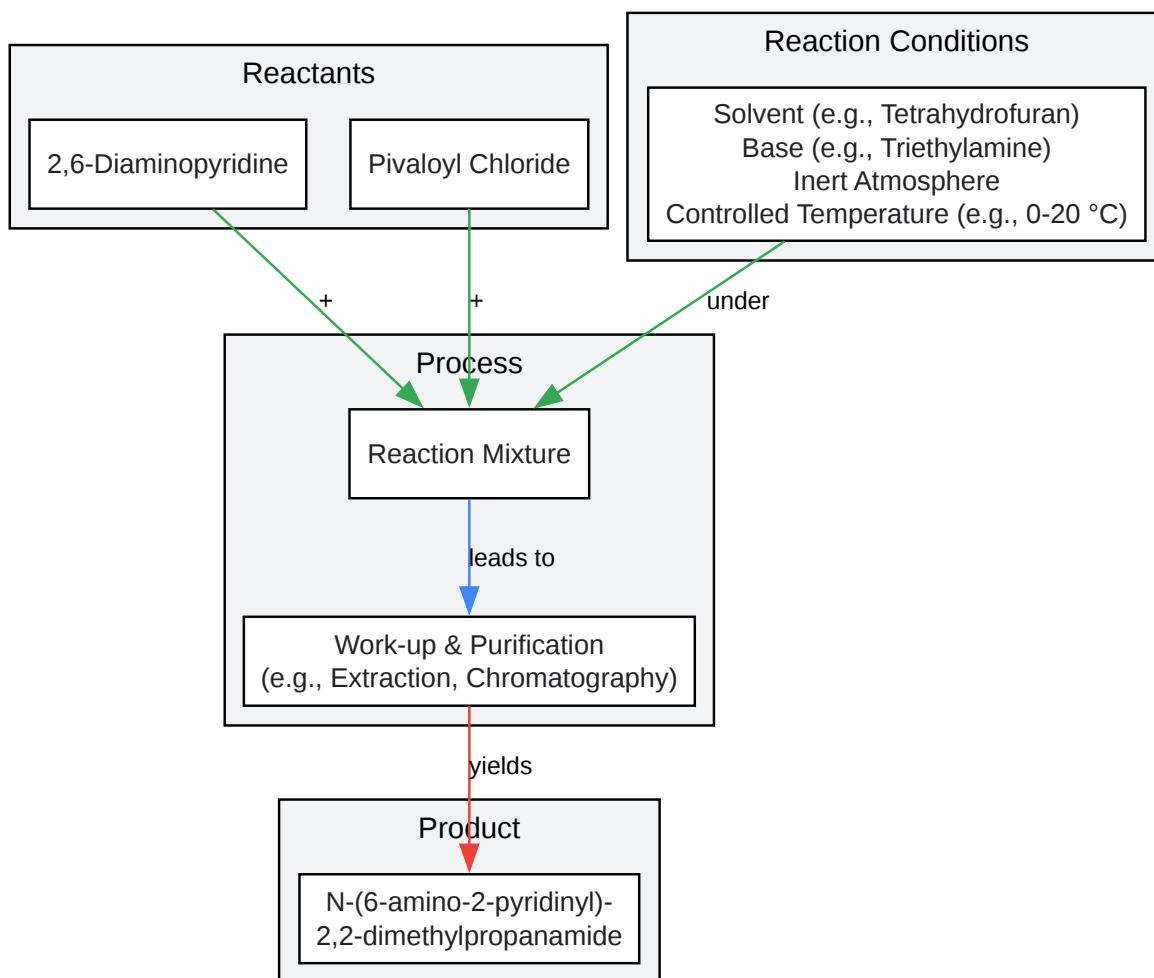
Detailed, experimentally-verified spectroscopic data for **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide** are not readily available in the public domain. For researchers requiring this information, it is recommended to acquire the compound from a commercial vendor and perform the necessary spectroscopic analysis (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) to obtain primary data.

Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide** is not published, a potential synthetic route can be inferred from general organic chemistry principles and available information for related compounds. The synthesis would likely involve the acylation of 2,6-diaminopyridine with pivaloyl chloride.

A generalized workflow for this synthesis is depicted below.

General Synthetic Workflow

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Caption: A potential synthetic pathway for **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide**.

Experimental Protocol (Hypothetical)

The following is a generalized, hypothetical protocol based on common amidation reactions.

Note: This procedure has not been experimentally validated for this specific compound and should be adapted and optimized by qualified personnel.

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2,6-diaminopyridine in a suitable anhydrous solvent such as tetrahydrofuran (THF).
[1] Add a base, for example, triethylamine, to the solution to act as an acid scavenger.
- Addition of Acylating Agent: Cool the reaction mixture in an ice bath (0 °C).[1] Slowly add a stoichiometric equivalent of pivaloyl chloride to the cooled solution.
- Reaction: Allow the reaction to proceed at a controlled temperature, for instance, by letting it slowly warm to room temperature (around 20 °C) while stirring for a specified duration.[1] The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, the mixture would typically be quenched with water or a saturated aqueous solution of sodium bicarbonate. The product would then be extracted into an organic solvent (e.g., ethyl acetate). The organic layers would be combined, washed with brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent removed under reduced pressure.
- Purification: The crude product would likely require purification, for which column chromatography on silica gel would be a standard method.

Conclusion

While **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide** is a known compound, detailed public information regarding its spectroscopic characterization and a step-by-step synthesis protocol is scarce. Researchers and drug development professionals interested in this molecule will likely need to perform their own analyses to obtain the necessary quantitative data. The provided hypothetical synthesis pathway offers a starting point for its preparation in a laboratory setting.

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References

- 1. Cas 141-86-6,2,6-Diaminopyridine | lookchem [lookchem.com]
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